

In-Depth Technical Guide: Safety and Handling of 4-Thiazol-2-yl-benzaldehyde

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Compound of Interest

Compound Name: 4-Thiazol-2-yl-benzaldehyde

Cat. No.: B171965

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Thiazol-2-yl-benzaldehyde** (CAS No. 198904-53-9), a heterocyclic aromatic compound utilized in various research and development applications. Adherence to the following protocols is crucial for ensuring personnel safety and maintaining a secure laboratory environment.

Chemical Identification and Physical Properties

Property	Value
IUPAC Name	4-((1,3-thiazol-2-yl))benzaldehyde[1]
Synonyms	4-Thiazol-2-yl-benzaldehyde
CAS Number	198904-53-9[1]
Molecular Formula	C ₁₀ H ₇ NOS[1]
Molecular Weight	189.23 g/mol [2]
Physical State	Solid[2]




Hazard Identification and Classification

4-Thiazol-2-yl-benzaldehyde is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

GHS Hazard Classification[1]

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Skin Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1 / Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)

GHS Pictograms

Pictogram	Description
	Skull and Crossbones (denotes acute toxicity)
	Exclamation Mark (denotes irritant, skin sensitizer, acute toxicity (harmful), narcotic effects, respiratory tract irritant)
	Corrosion (denotes skin corrosion/burns, eye damage, corrosive to metals)

Hazard and Precautionary Statements[1][2][3]

Type	Code	Statement
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.	
H318 / H319	Causes serious eye damage / Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well- ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2]	
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water. [3]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes.	

	Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P310 / P312	Immediately call a POISON CENTER or doctor/physician. / Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific quantitative toxicological data (LD50/LC50) for **4-Thiazol-2-yl-benzaldehyde** is not readily available. However, data for the structurally related compound, benzaldehyde, is provided for reference.

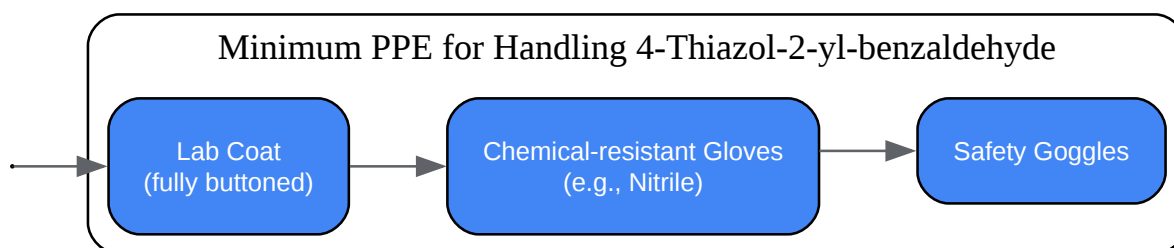
Toxicological Data for Benzaldehyde

Route of Exposure	Species	Value	Reference
Oral LD50	Rat	1300 mg/kg	Not specified in search results
Dermal LD50	Rabbit	>1250 mg/kg	Not specified in search results

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **4-Thiazol-2-yl-benzaldehyde** to determine the appropriate PPE. The following diagram outlines the minimum recommended PPE.

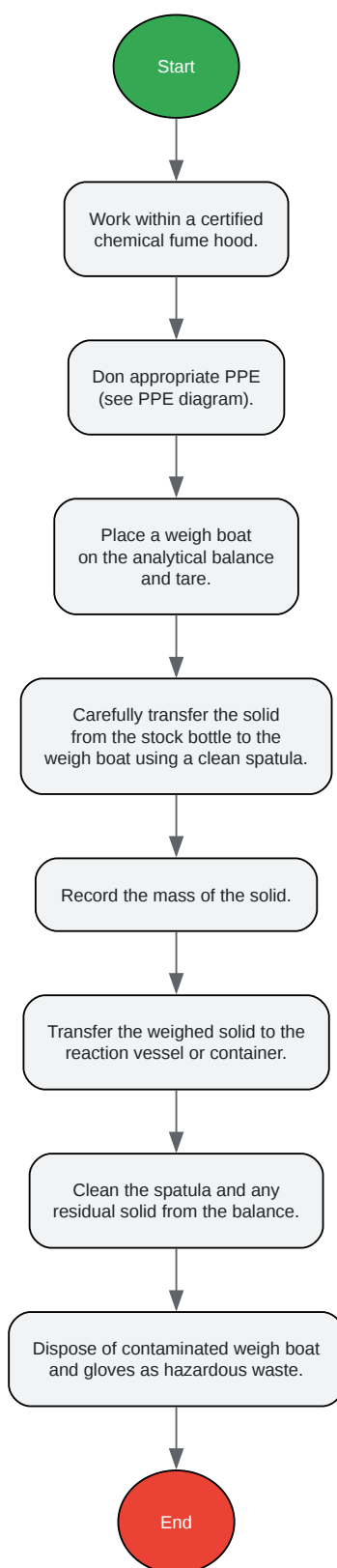


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Minimum required Personal Protective Equipment.

Weighing and Handling Solid Compound

This protocol outlines the steps for safely weighing and handling solid **4-Thiazol-2-yl-benzaldehyde**.



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*Workflow for weighing solid **4-Thiazol-2-yl-benzaldehyde**.*

Preparation of a Solution

This protocol describes the safe preparation of a solution of **4-Thiazol-2-yl-benzaldehyde**.

- **Preparation:** Work within a certified chemical fume hood. Ensure all necessary glassware is clean and dry.
- **Don PPE:** Wear a lab coat, chemical-resistant gloves, and safety goggles.
- **Weigh Solid:** Following the protocol in section 4.2, weigh the required amount of **4-Thiazol-2-yl-benzaldehyde**.
- **Add Solvent:** To the vessel containing the solid, add the appropriate solvent in portions while stirring to facilitate dissolution.
- **Ensure Complete Dissolution:** Continue stirring until the solid is completely dissolved. Gentle heating may be applied if the solvent's properties and the reaction conditions permit, but this should be done with caution.
- **Labeling:** Clearly label the container with the chemical name, concentration, solvent, date, and appropriate hazard pictograms.
- **Storage:** Store the solution in a tightly sealed container in a designated and well-ventilated storage area, away from incompatible materials.

Storage and Incompatibility

Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep containers tightly closed when not in use.

Incompatible Materials: While specific incompatibility data for **4-Thiazol-2-yl-benzaldehyde** is limited, based on its chemical structure (containing thiazole and benzaldehyde moieties), it should be kept away from:

- **Strong Oxidizing Agents:** May react violently.
- **Strong Reducing Agents:** May lead to hazardous reactions.

- Strong Bases and Acids: Can cause decomposition or violent reactions.
- Peroxides: Potential for explosive peroxide formation, a known hazard for aldehydes.

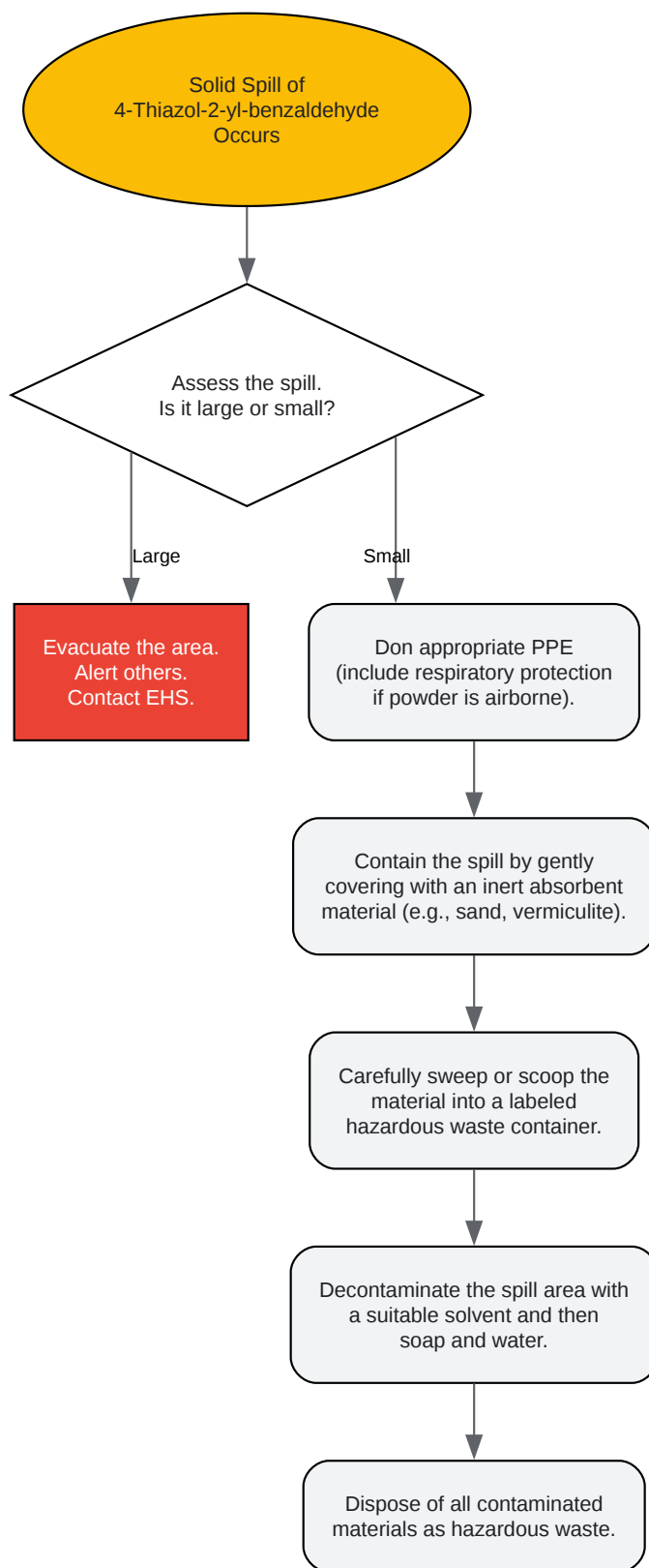
Emergency Procedures

First Aid Measures

Exposure	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately. [3]
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists. [3]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [3]
Ingestion	If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center. [3]

Spill Response

The appropriate response to a spill depends on its size and location. The following diagram provides a decision-making workflow for handling a solid spill of **4-Thiazol-2-yl-benzaldehyde**.



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Decision workflow for a solid chemical spill.

Detailed Spill Cleanup Protocol for a Small Spill:

- Alert Personnel: Immediately alert others in the vicinity.
- Don PPE: Put on a lab coat, safety goggles, and chemical-resistant gloves. If there is a risk of airborne dust, a respirator may be necessary.
- Containment: Gently cover the spill with an inert absorbent material like sand or vermiculite to prevent the powder from becoming airborne.[4]
- Collection: Carefully sweep the absorbed material into a designated hazardous waste container.[4] Use non-sparking tools if there is any concern about static discharge.
- Decontamination: Wipe down the spill area with a cloth dampened with a suitable solvent (e.g., ethanol), followed by a thorough cleaning with soap and water.
- Waste Disposal: All contaminated materials, including gloves, absorbent, and cleaning cloths, must be placed in a sealed, labeled hazardous waste container for disposal according to institutional and local regulations.

Disposal Considerations

All waste containing **4-Thiazol-2-yl-benzaldehyde**, including unused product, contaminated materials, and empty containers, must be disposed of as hazardous waste.[5]

- Waste Collection: Collect waste in a clearly labeled, sealed, and compatible container.
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.[5]

This technical guide is intended to provide comprehensive safety and handling information. Always consult the Safety Data Sheet (SDS) and your institution's specific safety protocols before working with **4-Thiazol-2-yl-benzaldehyde**.

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References

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